

NSC693868 experimental protocol for cell culture

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Compound of Interest

Compound Name: NSC693868

Cat. No.: B106313

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Application Notes and Protocols for NSC693868

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed experimental protocols for the use of **NSC693868**, a selective inhibitor of Cyclin-Dependent Kinases (CDKs) and Glycogen Synthase Kinase-3 (GSK-3), in a cell culture setting.

Compound Information

NSC693868 is a small molecule inhibitor with selectivity for CDK1, CDK5, and GSK-3 β . Its inhibitory activities make it a valuable tool for studying the cellular processes regulated by these kinases, including cell cycle progression, neuronal function, and signal transduction pathways.

Identifier	Value
NSC Number	693868
CAS Number	40254-90-8
Molecular Formula	C ₉ H ₇ N ₅

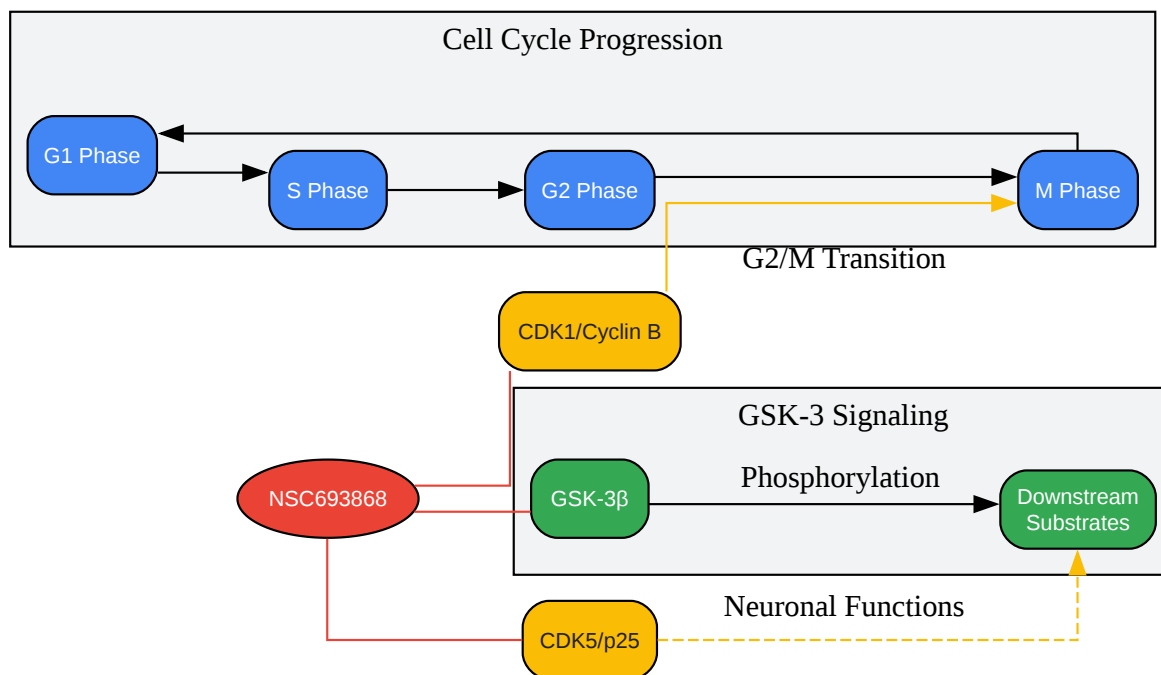
Quantitative Data

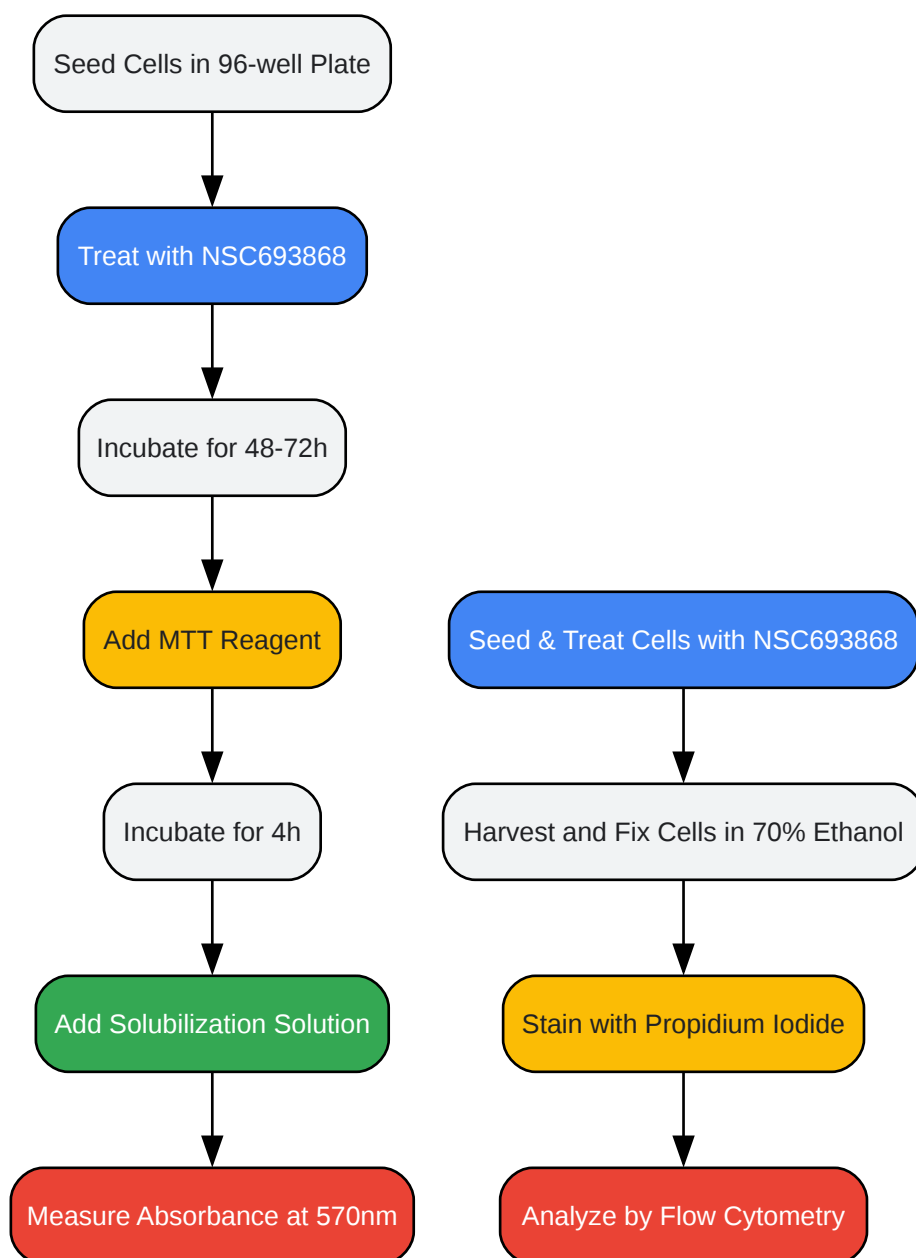
The following table summarizes the in vitro inhibitory potency of **NSC693868** against its primary kinase targets.

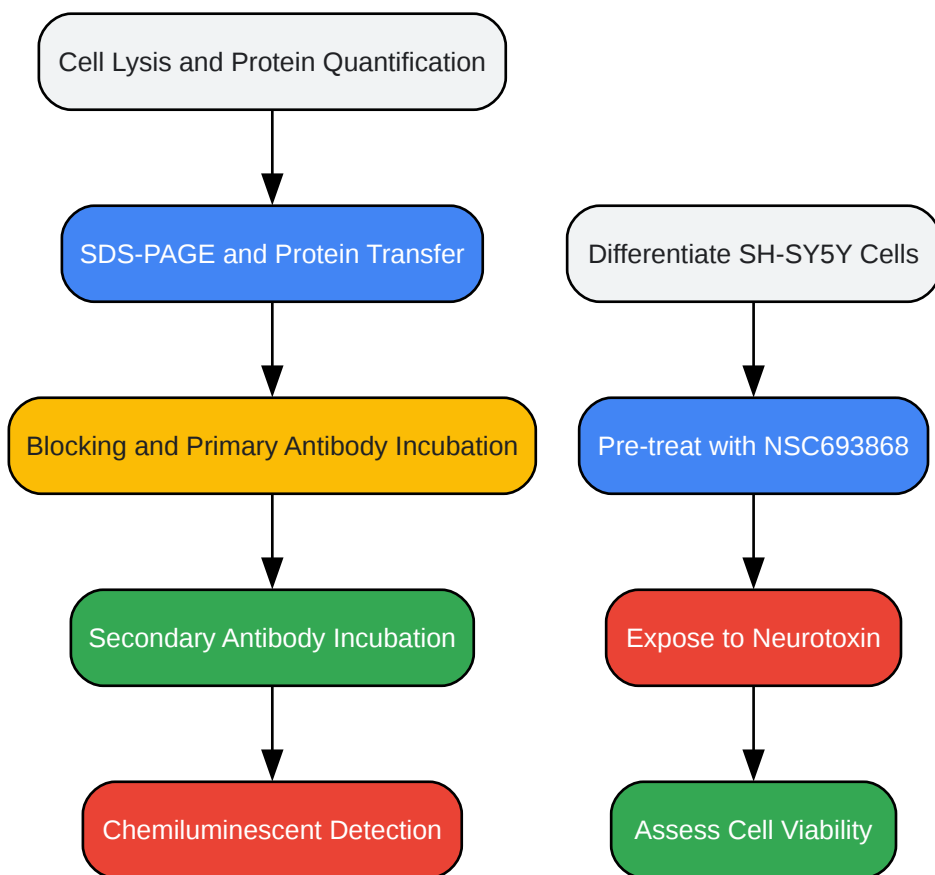
Target Kinase	IC ₅₀ (μM)
cdk1/cyclin B	0.6 ^[1]
cdk5/p25	0.4 ^[1]
GSK-3	1 ^[1]

Signaling Pathway

NSC693868 exerts its biological effects by inhibiting key kinases involved in cell cycle regulation and cellular signaling. The diagram below illustrates the signaling pathways targeted by **NSC693868**.







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References

- 1. benchchem.com [benchchem.com]
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